

Application Notes and Protocols for Soman (GD) in Defense Research

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Compound of Interest

Compound Name: Chlorosoman

Cat. No.: B1197869

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Disclaimer: Soman (GD) is an extremely toxic organophosphorus nerve agent classified as a weapon of mass destruction.[1] Its production and stockpiling are outlawed by the Chemical Weapons Convention of 1993.[1] The following information is intended for legitimate defense research by authorized researchers, scientists, and drug development professionals focused on developing medical countermeasures and enhancing public safety. Strict adherence to all safety protocols and legal regulations is mandatory when handling this substance.

These notes detail the application of Soman in a research context, specifically for the study of its toxicology and the development of effective medical countermeasures.

Mechanism of Action

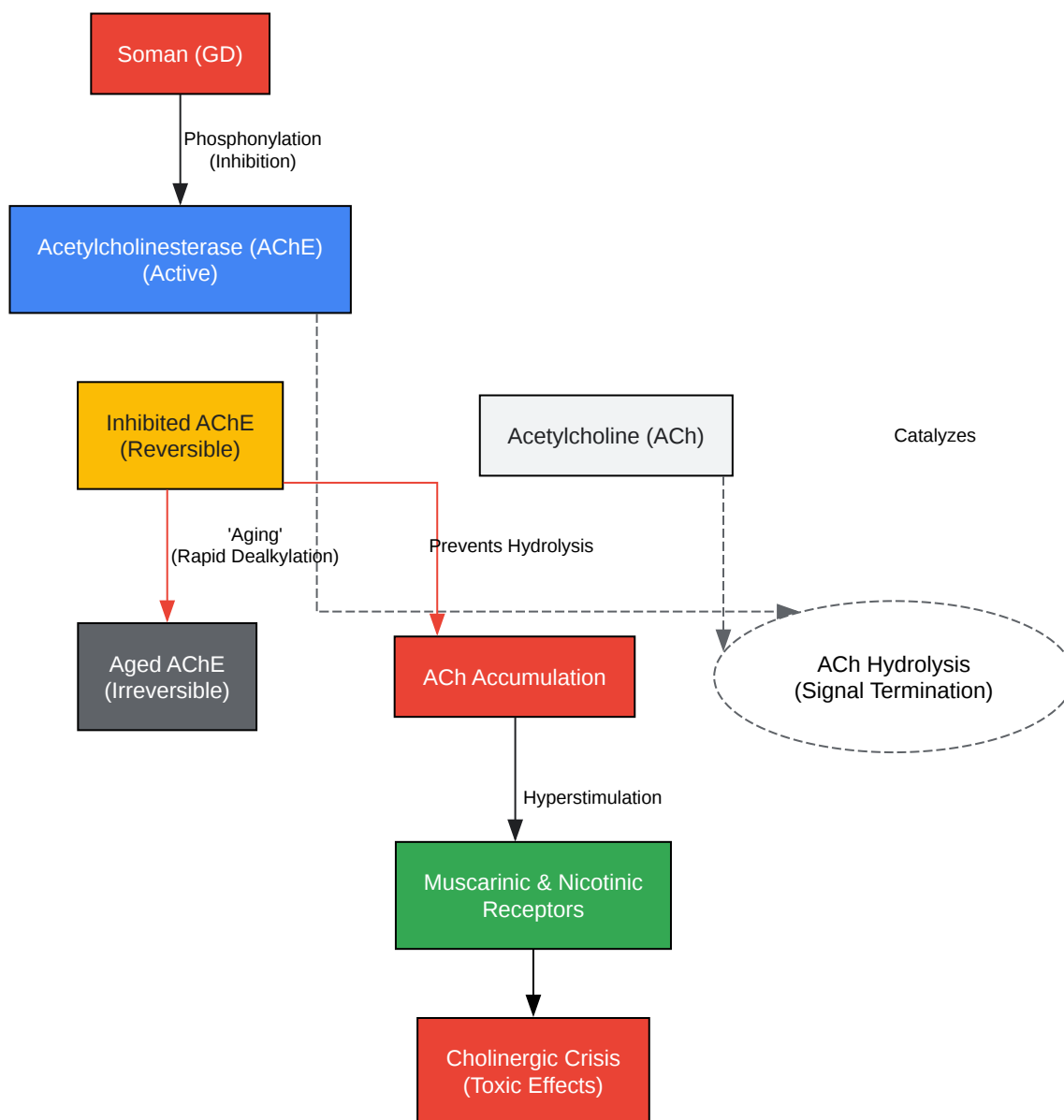
Soman is a potent and irreversible inhibitor of cholinesterase enzymes, primarily acetylcholinesterase (AChE).[1][2][3] AChE is critical for nervous system function, as it hydrolyzes the neurotransmitter acetylcholine (ACh) in synaptic clefts and neuromuscular junctions, terminating the signal.[4][5]

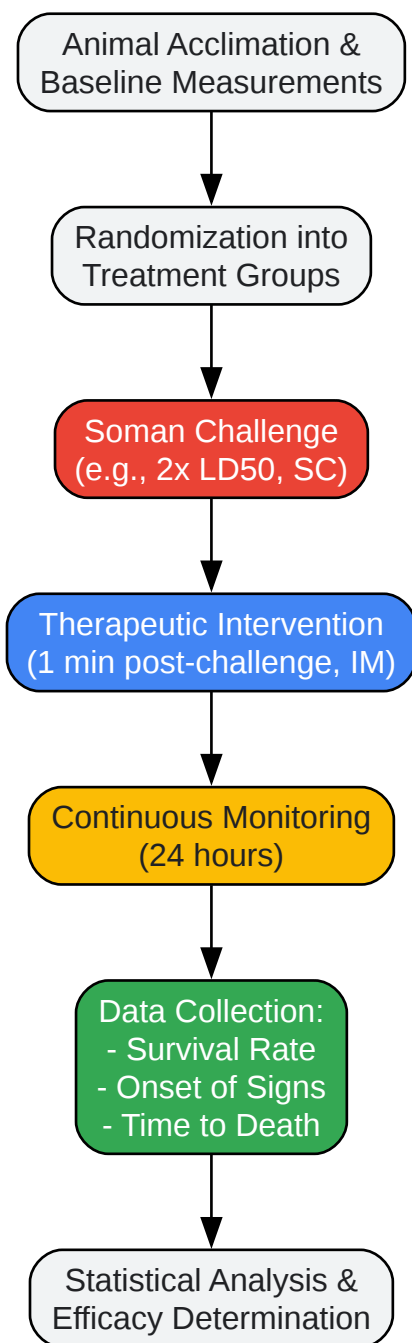
The mechanism of toxicity involves two key steps:

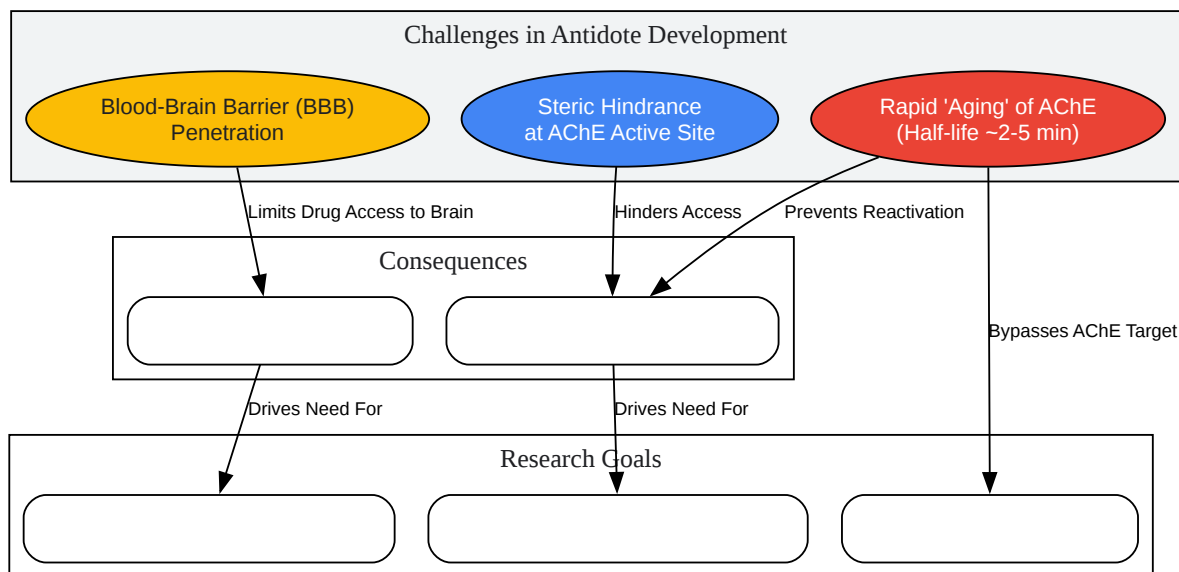
- **Inhibition (Phosphonylation):** Soman rapidly phosphonylates a serine residue in the active site of AChE, forming a stable covalent adduct.[1][6] This inactivation of AChE leads to the accumulation of excess acetylcholine in the synapses.[4][7] The buildup of ACh results in hyperstimulation of muscarinic and nicotinic receptors, leading to a cholinergic crisis

characterized by symptoms such as convulsions, paralysis, respiratory failure, and death.[2][3][8]

- Aging: The Soman-AChE complex undergoes a rapid secondary reaction known as "aging." [1][9] This process involves the dealkylation (loss of the pinacolyl group) of the phosphorylated enzyme, resulting in a form that is resistant to reactivation by standard oxime antidotes.[4][9] The aging process for Soman is exceptionally fast, with a half-life of only a few minutes, which presents a major challenge for effective treatment.[4][10] Once aged, the restoration of AChE activity depends on the de novo synthesis of the enzyme.[9]







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References

- 1. Soman - Wikipedia [en.wikipedia.org]
- 2. Soman | Chemical Emergencies | CDC [cdc.gov]
- 3. Soman in chemical attacks | Research Starters | EBSCO Research [ebSCO.com]
- 4. Aging Mechanism of Soman Inhibited Acetylcholinesterase - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Collection - Aging Mechanism of Soman Inhibited Acetylcholinesterase - The Journal of Physical Chemistry B - Figshare [figshare.com]

- 6. Aging mechanism of soman inhibited acetylcholinesterase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Health Risk Assessment for The Nerve Agent GD (Soman) - Review of the U.S. Army's Health Risk Assessments For Oral Exposure to Six Chemical-Warfare Agents - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 8. restoredcdc.org [restoredcdc.org]
- 9. The role of oximes in the treatment of nerve agent poisoning in civilian casualties - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. pubs.acs.org [pubs.acs.org]
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